

scaling up 8-bromocaffeine reactions

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Compound Focus: Caffeine, 8-bromo-

CAS No.: 10381-82-5

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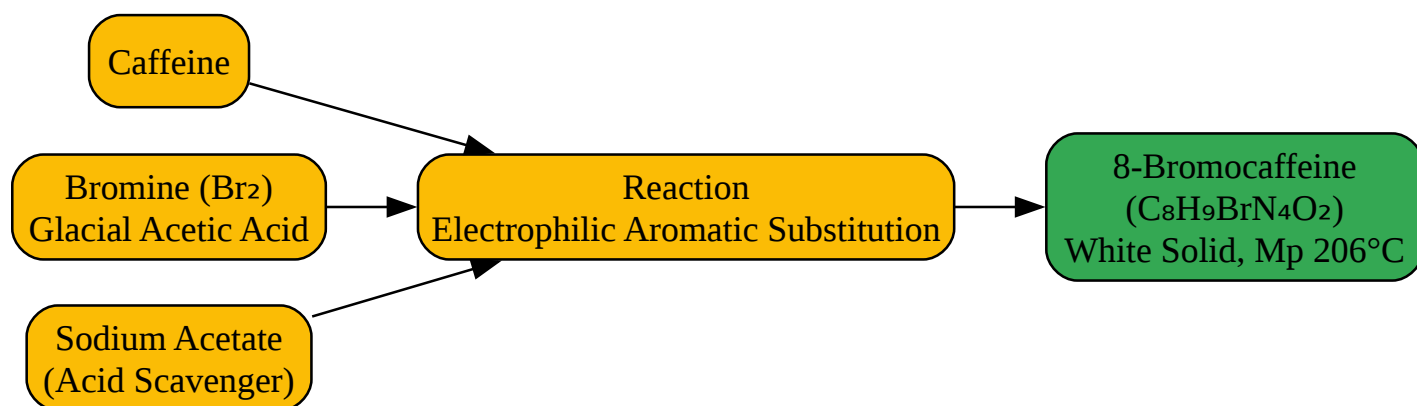
Synthesis of 8-Bromocaffeine

8-Bromocaffeine serves as a key intermediate for further reactions. The following table summarizes a common lab-scale synthesis method.

Aspect	Details
Reaction Type	Electrophilic Aromatic Substitution [1]
Starting Material	Caffeine [1]

| **Reagents** | • Bromine (in glacial acetic acid) with sodium acetate as an acid scavenger [1] • **Alternative:** Hydrogen peroxide and sodium bromide in an aqueous caffeine solution [1] | | **Reported Yield** | Up to 85% [1] |

The synthesis workflow from basic starting materials to the final product can be visualized as follows:



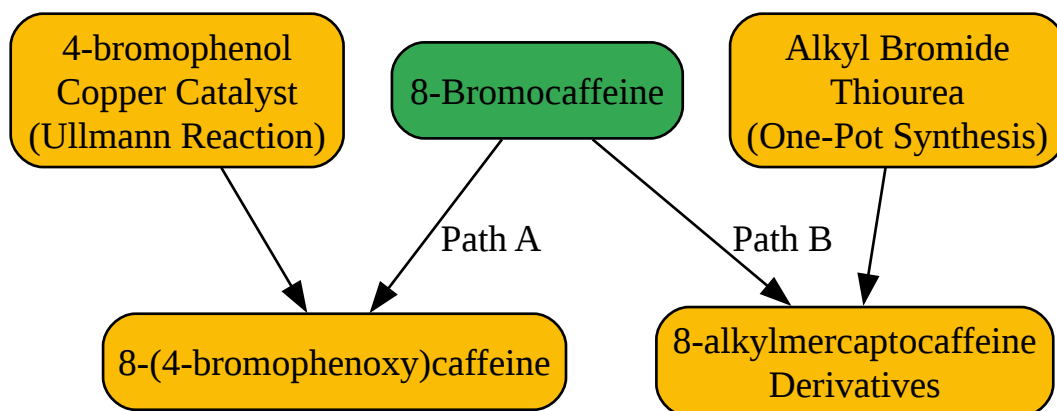
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Applications & Further Derivatization

8-Bromocaffeine is valuable in medical research and as a building block for more complex molecules. The table below outlines its key uses.

Application Area	Description	Specific Example/Note
Radiosensitizer [1]	Increases sensitivity of tumor cells (e.g., in brain tumors) to radiotherapy.	Referred to as "xantobin" in some research [1].
Versatile Reagent [2]	Converts aldoximes into nitriles under microwave irradiation.	Works on aliphatic, aromatic, and heterocyclic substrates; preserves asymmetric centers [2].
Synthetic Intermediate [3] [4]	Used in copper-catalyzed Ullmann reactions to create other derivatives.	Used to synthesize 8-(4-bromophenoxy)caffeine [3] and 8-alkylmercaptocaffeine derivatives [4].

The role of 8-bromocaffeine as a central intermediate in creating other compounds is shown in this workflow:



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Frequently Asked Questions

Q1: What are the primary hazards associated with handling 8-bromocaffeine? A1: The GHS labeling for 8-bromocaffeine includes a **Warning** signal word and the hazard code **H302**, which means it is harmful if swallowed [1]. Standard precautionary measures (P264, P270, P330) include washing hands after handling, not eating or drinking in the lab, and rinsing the mouth if swallowed [1].

Q2: Can the bromination of caffeine be performed without using elemental bromine? A2: Yes. An alternative, reported method uses hydrogen peroxide to oxidize sodium bromide in situ to generate the brominating agent in an aqueous caffeine solution [1]. This can be a safer and more convenient approach in a lab setting.

Q3: Is the synthesis of 8-bromocaffeine a high-yielding reaction? A3: Yes, the direct bromination of caffeine is generally efficient. Yields of up to **85%** have been reported using the in-situ bromine generation method [1].

Scaling Up Considerations

Scaling up a reaction from lab to industrial production involves more than just increasing quantities. Here are key considerations based on general principles, as specific data for 8-bromocaffeine scale-up was not found:

- **Safety and Handling:** Bromine is a corrosive and toxic substance [1]. At a large scale, engineering controls (closed systems, scrubbing for HBr gas) and detailed hazard studies become critical.

- **Process Optimization:** Parameters like mixing efficiency, heat transfer, and precise control of temperature and addition rates become crucial for consistency and safety in large batches.
- **Purification:** The lab-scale method uses recrystallization from ethanol [3]. Scaling this unit operation requires optimizing solvent recovery and managing waste streams.
- **Alternative Routes:** Exploring even safer and more atom-economical bromination methods could be beneficial for large-scale production.

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References

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